

A Senior Application Scientist's Guide to Handling 4-Morpholinecarboxaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Morpholinecarboxaldehyde

Cat. No.: B048038

[Get Quote](#)

As researchers and developers, our work with versatile chemical intermediates like **4-Morpholinecarboxaldehyde** (CAS 4394-85-8) is foundational to innovation in pharmaceuticals and material science.^{[1][2]} This colorless to light yellow liquid, with its characteristic morpholine ring and aldehyde functional group, is a valuable building block.^{[2][3]} However, its utility is matched by a specific hazard profile that demands a rigorous and well-understood safety protocol.

This guide moves beyond a simple checklist. It provides a comprehensive operational plan, grounded in scientific principles, to ensure your safety and the integrity of your work when handling this compound. We will delve into the causality behind each procedural step, building a self-validating system of safety that fosters confidence and precision in the laboratory.

Immediate Safety Briefing: Hazard Profile

Before handling **4-Morpholinecarboxaldehyde**, it is critical to internalize its primary hazards. This compound is classified as a skin sensitizer and can cause eye and skin irritation.^{[4][5][6]} Understanding these risks is the first step in mitigating them effectively.

Table 1: Hazard Identification and GHS Classification for **4-Morpholinecarboxaldehyde**

Hazard Class	GHS Category	Signal Word	Hazard Statement	Source
Skin Sensitization	Category 1B	Warning	H317: May cause an allergic skin reaction.	[4][7][8]
Eye Irritation	Category 2B (Implied)	Warning	H319: Causes serious eye irritation. (Potential)	[5][6]

| Skin Irritation | Category 2 (Implied) | Warning | Causes skin irritation. |[6] |

The primary risk, skin sensitization, means that initial contact may only cause mild irritation, but subsequent exposures can lead to a more severe allergic reaction, including rash, itching, and swelling.[4][7] Therefore, the core directive of our safety protocol is the absolute prevention of skin contact.

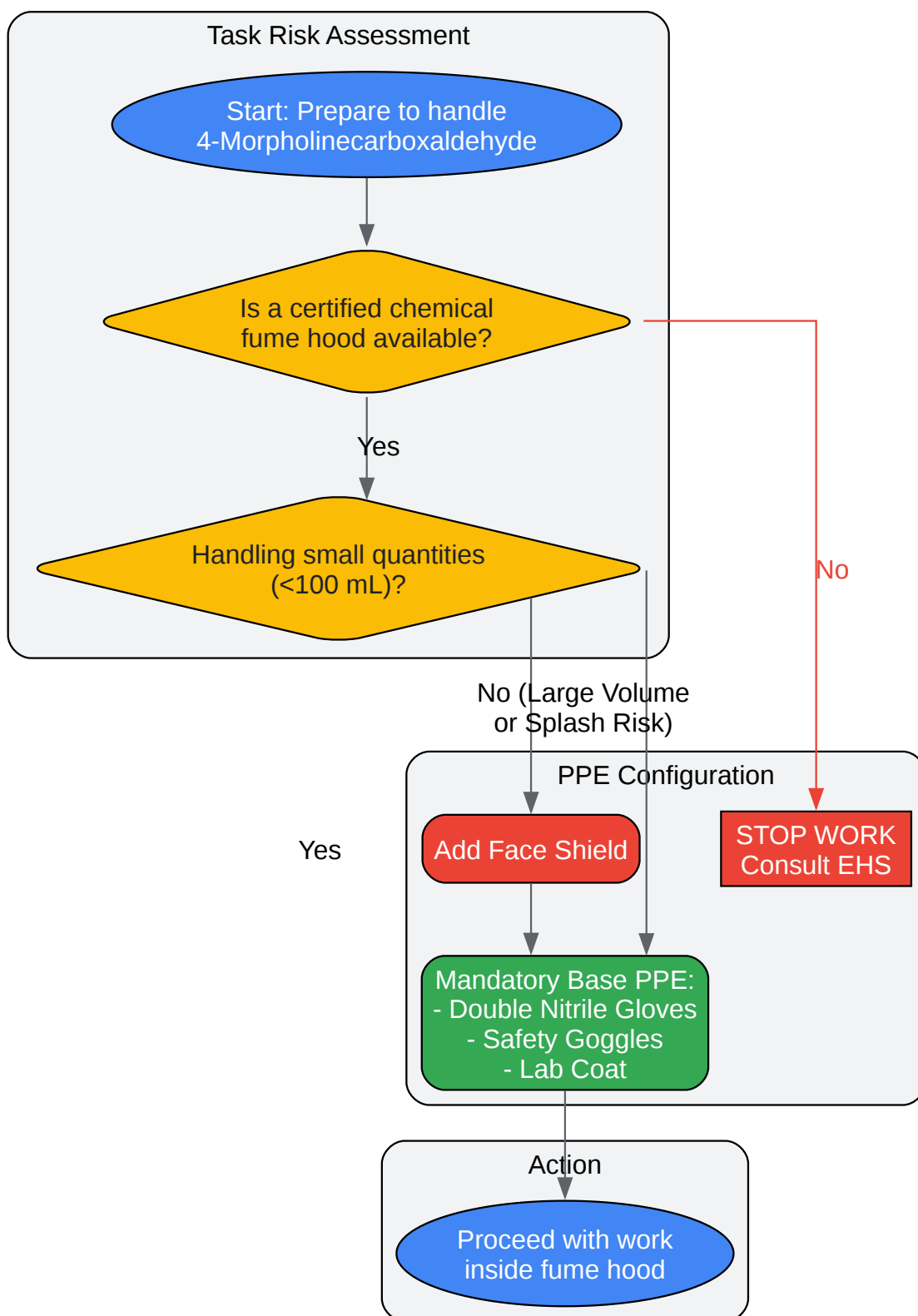
Core Directive: Personal Protective Equipment (PPE) Protocol

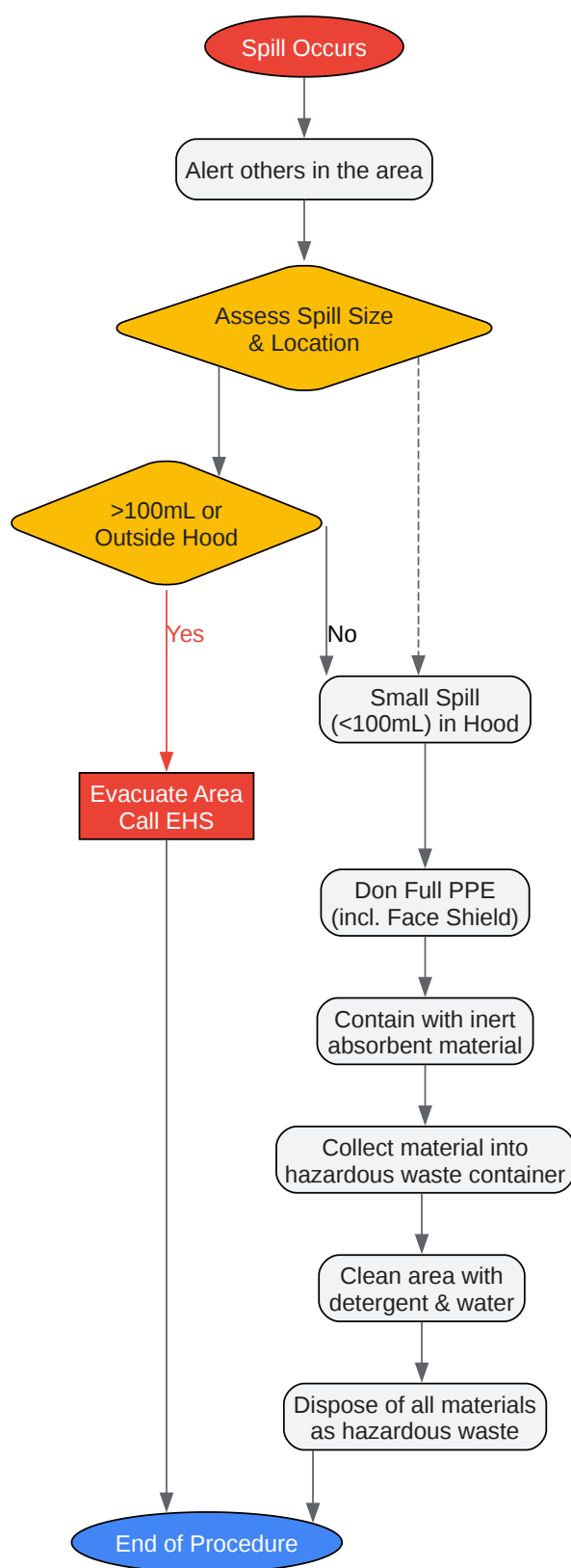
The selection of PPE is not a matter of preference but a scientifically-driven choice based on the specific chemical and task-related risks. For **4-Morpholinecarboxaldehyde**, the focus is on creating an impermeable barrier to prevent skin and eye contact.

Table 2: Required Personal Protective Equipment (PPE)

Protection Area	Specification	Rationale and Best Practices
Hand Protection	Nitrile or Neoprene Gloves (minimum thickness of 4 mil)	<p>Causality: This compound can be absorbed through the skin. Nitrile and neoprene provide excellent chemical resistance.[9] Best Practice: Double-gloving is strongly recommended. The outer glove is removed and disposed of immediately after the task, minimizing the spread of contamination.[10] Always inspect gloves for tears or punctures before use.</p>
Eye & Face Protection	Chemical Safety Goggles with Side Shields (conforming to EN166 or ANSI Z87.1)	<p>Causality: Protects against splashes and potential vapors that can cause serious eye irritation.[6][9] Best Practice: If there is a significant splash risk (e.g., transferring large volumes), a face shield should be worn in addition to safety goggles.[11][12]</p>
Body Protection	Long-sleeved Laboratory Coat	<p>Causality: Provides a barrier against incidental contact and small splashes.[9] Best Practice: The lab coat should be fully buttoned. For tasks with a higher risk of splashes, consider a chemical-resistant apron worn over the lab coat. [13]</p>

| Respiratory Protection | Not typically required under normal use with adequate ventilation. | Causality: The compound has a low vapor pressure at room temperature.[3] Best Practice: All handling of **4-Morpholinecarboxaldehyde** must be performed inside a certified chemical fume hood to prevent inhalation of any mists or vapors.[6][9] If engineering controls fail or for large spills, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[9][14] |





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-Morpholinecarboxaldehyde | Properties, Applications, Safety & Supplier China [chemheterocycles.com]
- 4. fishersci.com [fishersci.com]
- 5. N-Formylmorpholine | C₅H₉NO₂ | CID 20417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.co.uk [fishersci.co.uk]
- 8. echemi.com [echemi.com]
- 9. 4-Morpholinecarboxaldehyde(4394-85-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. pppmag.com [pppmag.com]
- 11. epa.gov [epa.gov]
- 12. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 13. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 14. osha.gov [osha.gov]
- To cite this document: BenchChem. [A Senior Application Scientist's Guide to Handling 4-Morpholinecarboxaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048038#personal-protective-equipment-for-handling-4-morpholinecarboxaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com